

Essential Safety and Logistical Information for Handling 4-Methylbenzenethiol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **4-Methylbenzenethiol** (p-Toluenethiol). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-Methylbenzenethiol is a hazardous chemical that requires stringent safety measures to prevent exposure. It is classified as a combustible solid and is harmful if swallowed, in contact with skin, or inhaled.[1][2] It can cause serious eye and skin irritation.[2][3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Recommended Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Hand Protection: Wear appropriate protective gloves, such as butyl rubber or nitrile rubber, to
 prevent skin contact.[5] Always inspect gloves before use and change them immediately if
 they become contaminated.



- Skin and Body Protection: Wear a chemically resistant lab coat, apron, or coveralls to prevent skin exposure.[4][5] Safety shoes with steel toes are also recommended.[5]
- Respiratory Protection: In case of insufficient ventilation or potential for inhalation, use a NIOSH-approved respirator with organic vapor cartridges. A dust mask of type N95 (US) is also recommended.[6][7][8]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Methylbenzenethiol**:

Property	Value
Molecular Formula	C7H8S
Molecular Weight	124.20 g/mol
CAS Number	106-45-6
Melting Point	41-43 °C (lit.)[8][9][10]
Boiling Point	195 °C (lit.)[8][9][10][11]
Flash Point	68 °C (154.4 °F) - closed cup[7][8]
Vapor Pressure	10 mmHg (at 71 °C)[8][9]
Vapor Density	6.2 (vs air)[8][9]
Water Hazard Class (WGK)	3[3]

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Always handle **4-Methylbenzenethiol** in a well-ventilated area.
- Use a certified chemical fume hood for all procedures that may generate dust or vapors.

Safe Handling Procedures:

Before starting any work, ensure all necessary PPE is correctly worn.



- Avoid the formation of dust and aerosols.[4]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[12]
- Avoid contact with skin, eyes, and clothing.[4]
- Keep away from open flames, hot surfaces, and sources of ignition.
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]
- Keep away from oxidizing agents.

Emergency Procedures

In Case of Exposure:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[3][12]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][12]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[3][12]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[3][12]

Spill and Leak Management:

- Evacuate the area and remove all sources of ignition.[5][13]
- · Ventilate the area of the leak or spill.
- Wear appropriate PPE.



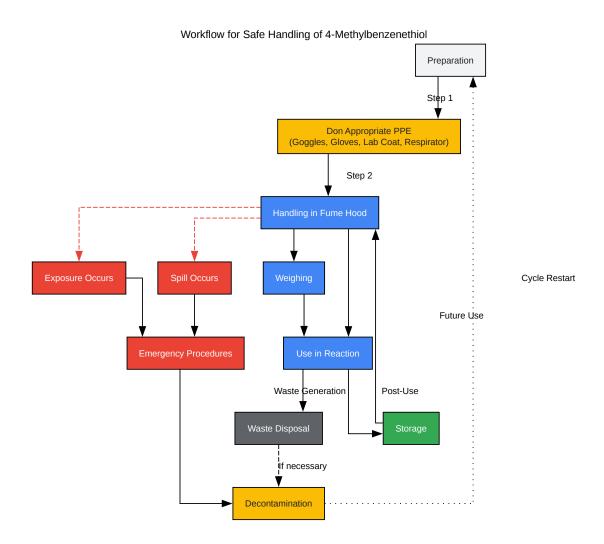
- For small spills, absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.
- For large spills, dike the area to contain the spill and collect the material for disposal.
- Do not let the product enter drains.[4]

Disposal Plan

Waste materials are hazardous and must be disposed of in accordance with all local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not empty into drains or release into the environment.[4]

Workflow for Safe Handling of 4-Methylbenzenethiol





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Caption: This diagram outlines the key steps and decision points for the safe handling of **4-Methylbenzenethiol** in a laboratory setting.

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